

Essential Safety and Operational Guide for Handling PTIO

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Compound of Interest

Compound Name: *Ptio*

Cat. No.: *B097688*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **PTIO** (2-Phenyl-4,4,5,5-tetramethylimidazoline-1-oxyl-3-oxide), a stable free radical scavenger often utilized in the study of nitric oxide (NO) and its biological effects. Adherence to these procedures is essential to ensure a safe laboratory environment.

Chemical Identification and Properties

| Property | Value |
|---------------------|---|
| Chemical Name | 2-Phenyl-4,4,5,5-tetramethylimidazoline-1-oxyl-3-oxide |
| Synonyms | PTIO, 2-Phenyl-4,4,5,5-tetramethylimidazoline-3-oxide-1-oxyl |
| CAS Number | 18390-00-6[1][2][3] |
| Molecular Formula | C ₁₃ H ₁₇ N ₂ O ₂ [2][3][4] |
| Molecular Weight | 233.29 g/mol [3] |
| Appearance | Blue to dark blue powder[5] |
| Storage Temperature | 2-8°C[3] or ≤ -10 °C[5] |

Personal Protective Equipment (PPE)

When handling **PTIO** powder, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

| PPE Category | Specific Recommendation | Rationale |
|------------------------|--|--|
| Respiratory Protection | N95 (US) or equivalent dust mask[3] | To prevent inhalation of the powder. |
| Eye Protection | Safety glasses with side shields or goggles[3] | To protect eyes from dust particles. |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile)[3] | To prevent skin contact. |
| Body Protection | Laboratory coat | To protect skin and clothing from contamination. |

Handling and Operational Procedures

Engineering Controls:

- Handle **PTIO** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.

Procedural Steps for Handling:

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Prepare the work area by covering surfaces with absorbent, disposable bench paper.
- Weighing: If weighing the powder, do so in a fume hood or a ventilated balance enclosure to contain any airborne particles.
- Dissolving: When preparing solutions, add the **PTIO** powder slowly to the solvent to avoid splashing. **PTIO** is soluble in DMF, DMSO, and ethanol[4].
- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water. Clean all equipment and the work area to remove any residual contamination.

First Aid Measures

In the event of exposure, immediate action is crucial.

| Exposure Route | First Aid Procedure |
|----------------|---|
| Inhalation | Move the individual to fresh air. If breathing is difficult, seek medical attention. [2] |
| Skin Contact | Immediately remove contaminated clothing. Rinse the affected skin area with plenty of water for at least 15 minutes. [2] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists. [2] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. |

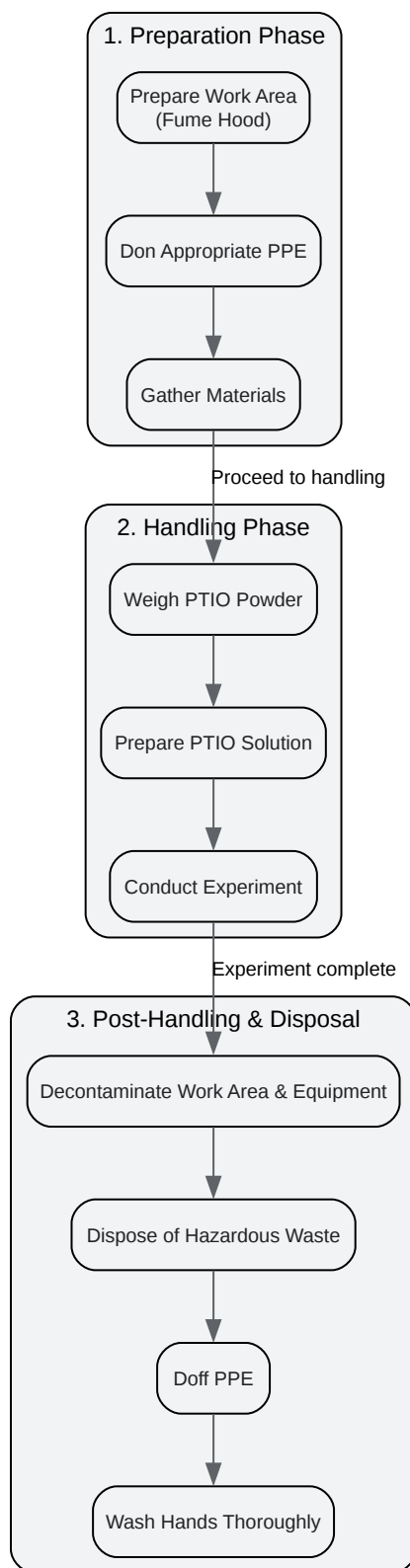
Disposal Plan

All waste contaminated with **PTIO** must be handled as hazardous waste.

- Solid Waste: Collect any unused **PTIO** powder and contaminated materials (e.g., weigh boats, pipette tips, gloves) in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect solutions containing **PTIO** in a separate, labeled hazardous waste container for liquid chemical waste.
- Disposal: All hazardous waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

PTIO Handling Workflow

The following diagram outlines the standard operational workflow for safely handling **PTIO** in a laboratory setting.



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Caption: Standard workflow for handling **PTIO**.

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